

Boc-2-cyano-D-phenylalanine CAS number and molecular weight

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Compound of Interest

Compound Name: *Boc-2-cyano-D-phenylalanine*

Cat. No.: *B1336539*

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Technical Guide: Boc-2-cyano-D-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Boc-2-cyano-D-phenylalanine**, a key building block in modern peptide synthesis and medicinal chemistry. This document outlines its chemical properties, general experimental protocols, and its role in the development of novel therapeutics.

Core Compound Data

Boc-2-cyano-D-phenylalanine is a derivative of the amino acid D-phenylalanine. It features a tert-butyloxycarbonyl (Boc) protecting group on the amine and a cyano group at the 2-position of the phenyl ring. This unique structure imparts specific functionalities beneficial for peptide synthesis and drug design.^[1]

Property	Value	Reference
CAS Number	261380-28-3	[1]
Molecular Formula	C ₁₅ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	290.3 g/mol	[1]
Appearance	White to off-white solids	[1]
Purity	≥ 99% (HPLC)	[1]
Melting Point	82-91 °C	[1]
Storage Conditions	0-8°C	[1]
Synonyms	Boc-D-Phe(2-CN)-OH, Boc-o-Cyano-D-Phe-OH	[1]

Role in Peptide Synthesis and Drug Discovery

The strategic placement of the Boc and cyano groups makes **Boc-2-cyano-D-phenylalanine** a valuable reagent in synthetic chemistry.

- **Boc Protecting Group:** The tert-butyloxycarbonyl (Boc) group is a widely used protecting group for amines in peptide synthesis.[2] It is stable under a variety of reaction conditions but can be easily removed with acid, such as trifluoroacetic acid (TFA).[2][3] This allows for the sequential addition of amino acids to a growing peptide chain in a controlled manner.[2]
- **Cyano Group:** The introduction of a cyano group onto the phenyl ring enhances the molecule's utility in drug development. This group can influence the biological activity and stability of peptides.[4][5] It can also serve as a chemical handle for further modifications, enabling the creation of diverse molecular architectures for novel therapeutic agents.[4][5]

The incorporation of **Boc-2-cyano-D-phenylalanine** into peptides can lead to modified peptides with enhanced properties for drug development, targeting specific biological pathways.[1]

Experimental Protocols

While specific, detailed experimental protocols for **Boc-2-cyano-D-phenylalanine** are not readily available in the public domain, the following are general procedures for the synthesis of Boc-protected amino acids and their use in peptide synthesis. These can be adapted by skilled professionals for the specific requirements of this compound.

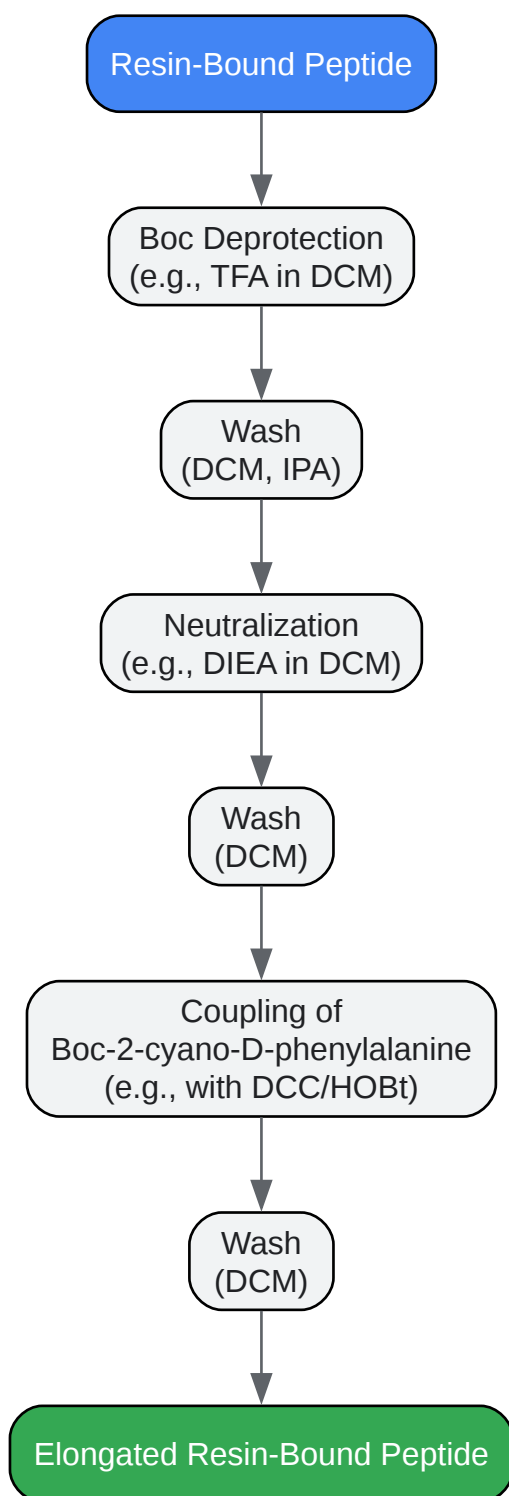
General Synthesis of a Boc-Protected Amino Acid

This protocol describes a general method for the N-tert-butoxycarbonylation of an amino acid.

- **Dissolution:** The amino acid is dissolved in a suitable solvent mixture, such as aqueous dioxane or a mixture of THF and water.
- **Basification:** A base, like sodium hydroxide, is added to the solution.
- **Addition of Boc Anhydride:** Di-tert-butyl dicarbonate (Boc_2O) is added to the reaction mixture.
- **Reaction:** The mixture is stirred at room temperature for several hours to allow the reaction to complete.
- **Workup:** The organic solvent is removed under vacuum. The aqueous solution is then acidified, typically with a cold solution of potassium hydrogen sulfate or dilute HCl, and extracted with an organic solvent like ethyl acetate.
- **Purification:** The combined organic extracts are washed, dried, and the solvent is evaporated to yield the Boc-protected amino acid. Further purification can be achieved by crystallization.

General Workflow for Boc Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates a typical cycle for incorporating an amino acid, such as **Boc-2-cyano-D-phenylalanine**, into a peptide chain using solid-phase synthesis.



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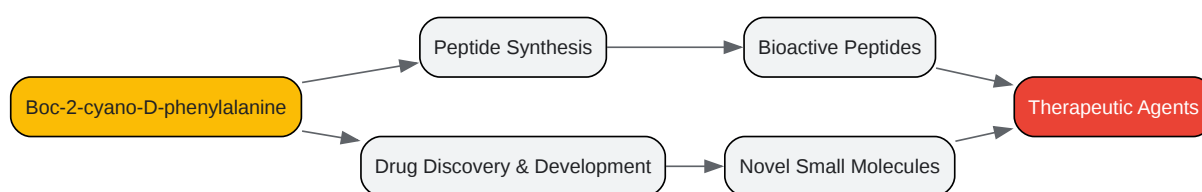
Boc Solid-Phase Peptide Synthesis Cycle

Signaling Pathways

Currently, there is no specific information available in the public domain that directly links **Boc-2-cyano-D-phenylalanine** to the modulation of or interaction with specific signaling pathways. Its utility is primarily established as a building block in the synthesis of peptides and other organic molecules which may, in turn, be designed to interact with such pathways.

Logical Relationships in Application

The following diagram illustrates the logical flow from the core compound to its potential applications in research and development.



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Application Workflow

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